

Physical properties of Isobornyl propionate (boiling point, density)

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Compound of Interest

Compound Name: *Isobornyl propionate*

Cat. No.: *B1207221*

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Technical Guide: Physical Properties of Isobornyl Propionate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **Isobornyl Propionate**, specifically its boiling point and density. The information is presented to support research, development, and quality control activities where this compound is utilized.

Physical Properties of Isobornyl Propionate

Isobornyl propionate (CAS No: 2756-56-1), a natural ester with a characteristic woody and camphoraceous aroma, is a colorless to pale yellow liquid.^[1] Its primary applications are in the fragrance and cosmetics industries.^[1] A summary of its key physical properties is provided below.

Data Summary

The boiling point and density of **Isobornyl Propionate** are crucial parameters for its handling, processing, and formulation. The following table summarizes these properties as reported in the literature.

Physical Property	Value	Conditions
Boiling Point	102 °C	at 16 mmHg
245 °C	at 760 mmHg (atmospheric pressure)	
Density	0.971 g/mL	at 25 °C
0.969 - 0.975 g/mL	at 20 °C	

Sources:[2][3][4][5][6][7][8]

Experimental Protocols

While the specific experimental reports for the above data are not publicly available, the following sections describe standard and widely accepted laboratory methodologies for the determination of boiling point and density of a liquid compound like **Isobornyl Propionate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[4][8]

This micro-method is suitable for small sample volumes.

- **Sample Preparation:** A small amount of **Isobornyl Propionate** is placed into a small test tube (e.g., a fusion tube). A capillary tube, sealed at one end, is inverted and placed into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer. The assembly is then inserted into a Thiele tube containing a high-boiling point liquid, such as mineral oil or liquid paraffin. [5]
- **Heating:** The side arm of the Thiele tube is gently heated, allowing for uniform temperature distribution via convection currents.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, followed by a steady stream of bubbles from the sample's vapor.

- **Measurement:** Heating is discontinued when a continuous stream of bubbles is observed. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[9\]](#)

For substances that decompose at their atmospheric boiling point, or to purify liquids, vacuum distillation is employed. This method lowers the boiling point by reducing the ambient pressure.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a distilling flask, a condenser, a receiving flask, and a thermometer. The system is connected to a vacuum source (e.g., a vacuum pump).
- **Procedure:** The **Isobornyl Propionate** sample is placed in the distilling flask along with boiling chips or a magnetic stir bar to ensure smooth boiling. The system is sealed, and the pressure is reduced to the desired level (e.g., 16 mmHg).
- **Heating and Distillation:** The distilling flask is heated. The temperature is monitored, and the liquid will begin to boil at a temperature lower than its atmospheric boiling point.[\[10\]](#)
- **Measurement:** The temperature at which the vapor and liquid are in equilibrium, indicated by a stable temperature reading on the thermometer as the liquid condenses into the receiving flask, is recorded as the boiling point at that specific pressure.[\[13\]](#)

Determination of Density

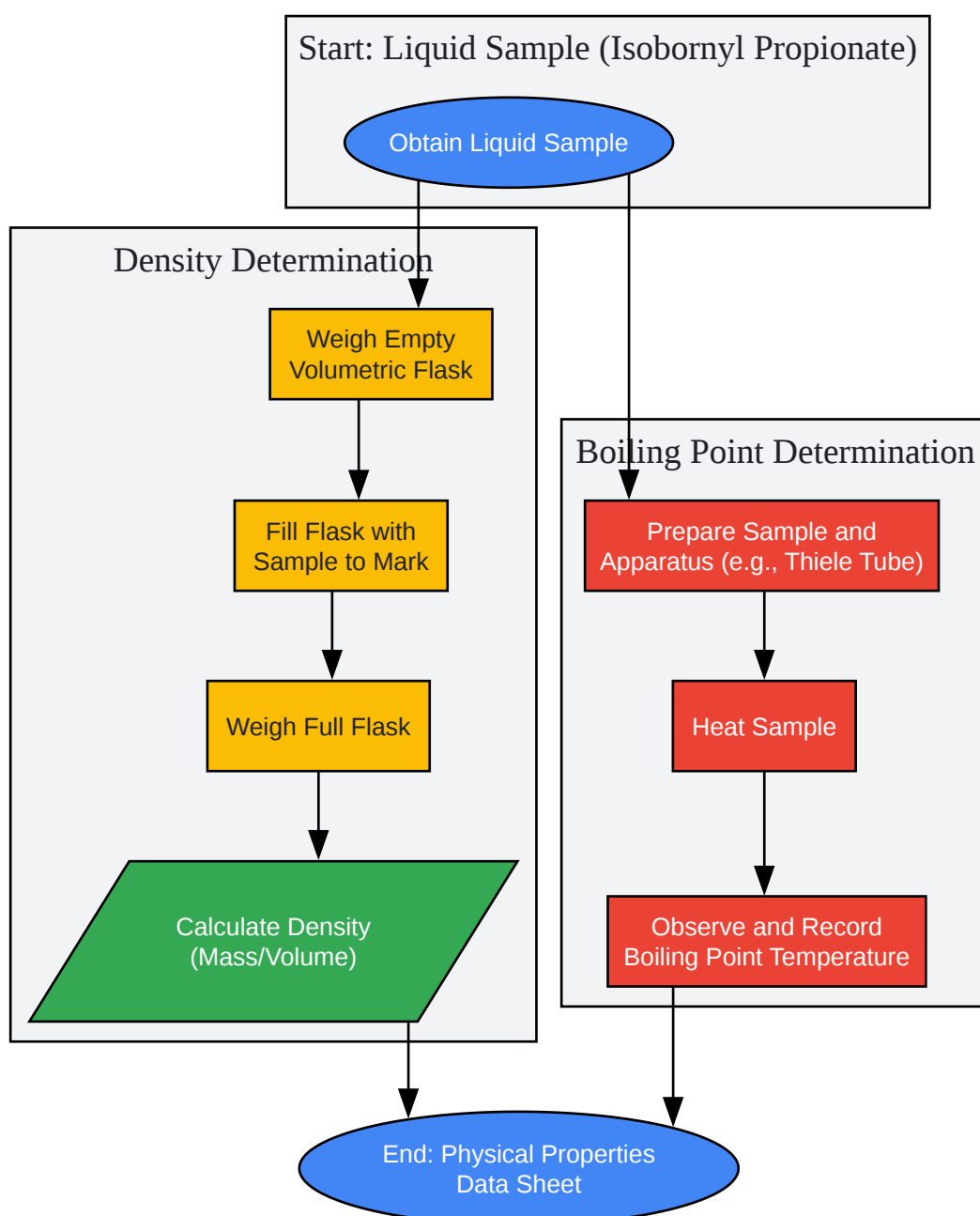
Density is the mass of a substance per unit volume.

- **Mass Measurement:** An empty, clean, and dry volumetric flask or pycnometer of a known volume is weighed using an analytical balance.
- **Volume Measurement:** The container is then filled with **Isobornyl Propionate** up to the calibration mark. Care is taken to avoid air bubbles.
- **Final Mass Measurement:** The container filled with the liquid is weighed again.
- **Calculation:** The mass of the **Isobornyl Propionate** is determined by subtracting the mass of the empty container from the mass of the filled container. The density is then calculated by

dividing the mass of the liquid by its known volume. The temperature at which the measurement is made should be recorded as density is temperature-dependent.

Visualized Experimental Workflow

The following diagram illustrates the generalized workflow for determining the physical properties of a liquid compound.



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Caption: Generalized workflow for the determination of density and boiling point of a liquid sample.

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